

Barium cyanide CAS number and chemical identifiers

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Compound of Interest

Compound Name: Barium cyanide

Cat. No.: B1221445

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Barium Cyanide: A Technical Guide for Researchers

This document provides a comprehensive technical overview of **barium cyanide** ($\text{Ba}(\text{CN})_2$), intended for researchers, scientists, and professionals in drug development and related fields. It covers the compound's chemical identifiers, physicochemical properties, synthesis protocols, and key reactions.

Core Chemical Identifiers and Properties

Barium cyanide is an inorganic compound with the formula $\text{Ba}(\text{CN})_2$.^[1] It is a white crystalline solid that is highly toxic.^[2] The primary route of synthesis involves the reaction of barium hydroxide with hydrogen cyanide.^[1]

Chemical Identity

Identifier Type	Value
CAS Number	542-62-1[1][3]
IUPAC Name	Barium dicyanide[1]
PubChem CID	10961[1]
EC Number	208-882-3[1]
UNII	62X6NA0R43[1]
ChemSpider ID	10496[1]
InChI	InChI=1S/2CN.Ba/c21-2;/q2-1;+2[1]
SMILES	[C-]#N.[C-]#N.[Ba+2][2]

Physicochemical Data

Property	Value
Molecular Formula	C ₂ BaN ₂ [4]
Molar Mass	189.36 g/mol [1]
Appearance	White crystalline powder[1][5]
Melting Point	600 °C (1,112 °F; 873 K)[1]
Solubility in Water	80 g/100 mL at 14 °C[1]
Solubility	Soluble in ethanol[1]

Experimental Protocols

Synthesis of Barium Cyanide

The most common laboratory-scale synthesis of **barium cyanide** involves the neutralization reaction between barium hydroxide and hydrocyanic acid.[5]

Reaction: $\text{Ba(OH)}_2 + 2\text{HCN} \rightarrow \text{Ba(CN)}_2 + 2\text{H}_2\text{O}$ [1]

Methodology:

- A saturated solution of barium hydroxide is prepared by dissolving barium hydroxide octahydrate in deionized water.
- The solution is placed in an ice bath to control the reaction temperature.
- Hydrocyanic acid is added slowly to the barium hydroxide solution. The pH should be monitored throughout the addition to ensure the reaction goes to completion.
- The reaction is exothermic, and the temperature should be carefully controlled.
- Once the reaction is complete, the resulting solution is evaporated to precipitate the **barium cyanide** crystals.^[5]
- The crystals are then filtered and dried to yield the final product.^[5]

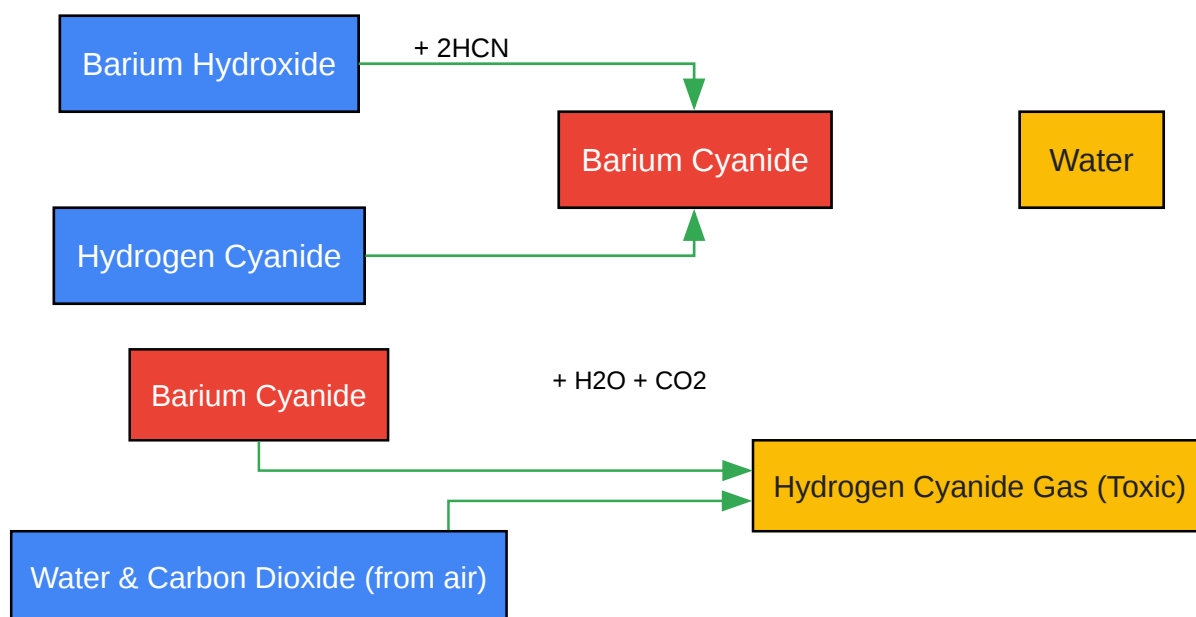
An alternative industrial-scale synthesis involves the high-temperature reaction of barium oxide with carbon in the presence of nitrogen.^[5]

Chemical Reactivity and Applications

Barium cyanide is used in electroplating and other metallurgical processes.^[1] It reacts slowly with water and carbon dioxide in the air to produce highly toxic hydrogen cyanide gas.^[1]

Visualized Workflows and Reactions

The following diagrams illustrate the key chemical processes involving **barium cyanide**.



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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
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